

physical and chemical properties of 2-Bromo-4-chloro-6-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-chloro-6-methylaniline

Cat. No.: B125524

[Get Quote](#)

A Comprehensive Technical Guide to 2-Bromo-4-chloro-6-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **2-Bromo-4-chloro-6-methylaniline**, a key intermediate in various organic syntheses. The information is curated for professionals in research, scientific, and drug development fields, with a focus on clarity, data presentation, and experimental context.

Core Properties

2-Bromo-4-chloro-6-methylaniline, with the CAS number 146948-68-7, is a substituted aniline derivative.^{[1][2][3][4][5]} Its structure incorporates bromine, chlorine, and a methyl group on the aniline ring, making it a versatile building block in the synthesis of more complex molecules.

The fundamental physical and chemical properties of **2-Bromo-4-chloro-6-methylaniline** are summarized in the table below for easy reference and comparison.

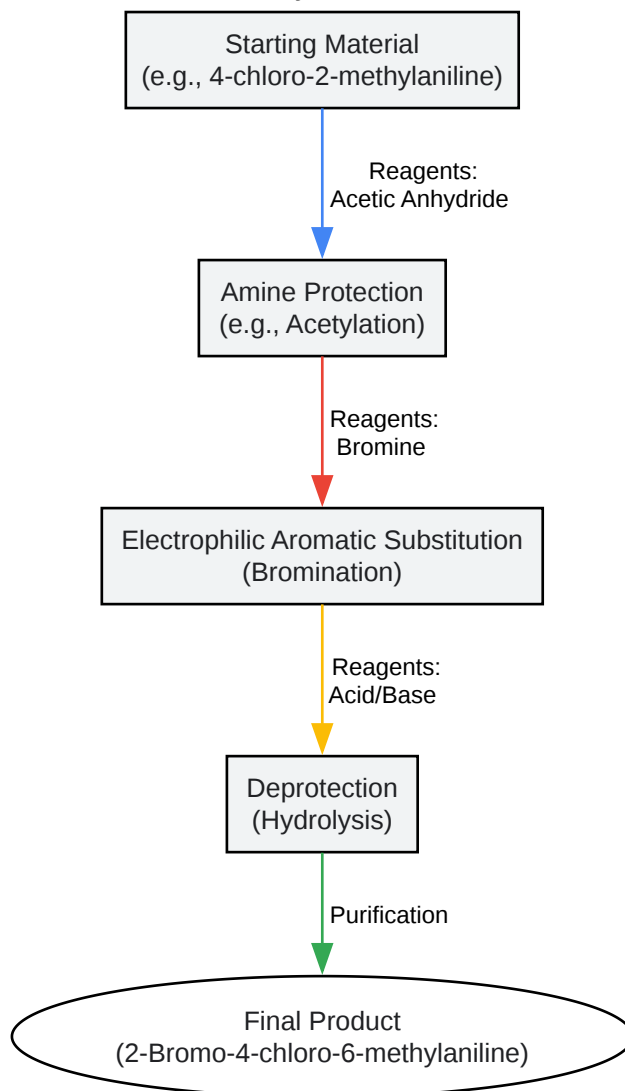
Property	Value	Source
Molecular Formula	C ₇ H ₇ BrClN	[3][4][5][6]
Molecular Weight	220.49 g/mol	[3][4][6][7]
Appearance	Light brown to brown solid	[1]
Density	1.619 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	1.75 ± 0.10 (Predicted)	[1][6]
Storage Temperature	Room temperature, under inert atmosphere, in a dark place	[1]
CAS Number	146948-68-7	[1][2][3][4][6]

Synthesis and Experimental Protocols

2-Bromo-4-chloro-6-methylaniline is an important synthetic intermediate. While specific, detailed experimental protocols for its synthesis are not readily available in the provided search results, a general understanding can be derived from related syntheses of substituted anilines. The synthesis often involves multi-step reactions including protection of the amine group, followed by electrophilic aromatic substitution (bromination and chlorination), and finally deprotection.

A logical workflow for a potential synthesis route is outlined in the diagram below. This represents a generalized pathway that could be adapted for the specific synthesis of **2-Bromo-4-chloro-6-methylaniline**.

Generalized Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **2-Bromo-4-chloro-6-methylaniline**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromo-4-chloro-6-methylaniline**. While experimental spectra were not found in the search results, predicted spectral data is available.

Spectroscopy	Data
^1H NMR	Predicted data is available through chemical databases.
^{13}C NMR	Predicted data is available through chemical databases. [6]

Safety and Handling

Proper handling of **2-Bromo-4-chloro-6-methylaniline** is essential due to its potential hazards. The following table summarizes key safety information.

Hazard Class	Description
Acute Toxicity (Oral)	Harmful if swallowed. [7]
Acute Toxicity (Dermal)	Harmful in contact with skin. [7]
Skin Corrosion/Irritation	Causes skin irritation. [7]
Serious Eye Damage/Irritation	Causes serious eye irritation. [7]
Skin Sensitization	May cause an allergic skin reaction. [7]
Acute Toxicity (Inhalation)	Harmful if inhaled. [7]

Handling Recommendations:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

Storage:

- Keep in a dark place.[\[1\]](#)

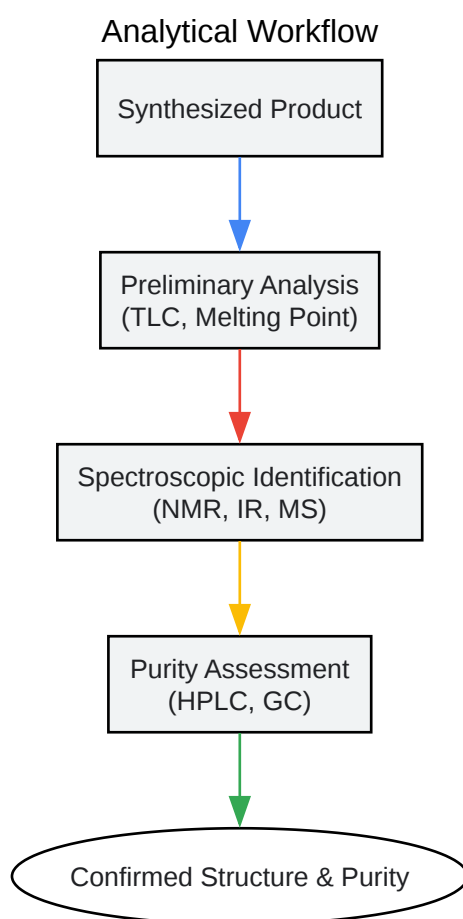
- Store under an inert atmosphere.^[1]
- Keep container tightly closed in a dry and well-ventilated place.

Reactivity and Stability

- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Information not available in search results.
- Hazardous Decomposition Products: Information not available in search results.

Logical Relationships in Analysis

The analytical workflow for confirming the identity and purity of a synthesized batch of **2-Bromo-4-chloro-6-methylaniline** would typically follow a logical progression of spectroscopic and chromatographic techniques.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BROMO-4-CHLORO-6-METHYLANILINE CAS#: 146948-68-7 [chemicalbook.com]
- 2. 2-BROMO-4-CHLORO-6-METHYLANILINE | 146948-68-7 [chemicalbook.com]
- 3. 2-Bromo-4-chloro-6-methylbenzenamine | C7H7BrClN | CID 20543754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. capotchem.cn [capotchem.cn]
- 6. Page loading... [wap.guidechem.com]
- 7. 4-Bromo-2-chloro-6-methylaniline | C7H7BrClN | CID 2769626 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 2-Bromo-4-chloro-6-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125524#physical-and-chemical-properties-of-2-bromo-4-chloro-6-methylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com